

Application Notes and Protocols: Use of Anhydrous Lead Oleate in Quantum Dot Synthesis

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Compound of Interest

Compound Name: LEAD OLEATE

Cat. No.: B072426

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Lead-based colloidal quantum dots (QDs), such as lead sulfide (PbS) and lead selenide (PbSe), are of significant interest for a variety of applications including near-infrared (NIR) photodetectors, solar cells, and bio-imaging, owing to their broad absorption spectra and size-tunable fluorescence in the NIR region.[1] The synthesis of high-quality, monodisperse QDs with reproducible properties is crucial for these applications. The hot-injection method is a widely adopted approach for the synthesis of these nanocrystals.[2] In this method, a precursor solution is rapidly injected into a hot solvent containing the other precursor, leading to a burst of nucleation followed by controlled crystal growth.

A key precursor for the synthesis of lead-based QDs is **lead oleate**. The use of an anhydrous form of **lead oleate** is particularly important as adventitious water can significantly influence the reaction kinetics, final particle size, and surface chemistry of the quantum dots.[3] This document provides detailed application notes and experimental protocols for the synthesis and use of anhydrous **lead oleate** in the preparation of PbS and PbSe quantum dots.

Role of Anhydrous Lead Oleate in Quantum Dot Synthesis

Lead oleate serves as the lead (Pb^{2+}) source in the synthesis of lead chalcogenide quantum dots. Oleic acid, from which the oleate ligand is derived, also acts as a stabilizing agent or capping ligand that controls the growth and prevents the agglomeration of the nanocrystals.[4] [5] The long hydrocarbon chains of the oleate ligands provide colloidal stability in nonpolar solvents.

The use of a pre-synthesized, anhydrous **lead oleate** precursor offers several advantages over in-situ preparations from lead oxide (PbO) or lead acetate:

- **Improved Reproducibility:** Eliminating water, which can be a byproduct of in-situ precursor formation from PbO and oleic acid, leads to more controlled and reproducible reaction outcomes.[3]
- **Better Size Control:** The absence of water can affect the nucleation and growth kinetics, allowing for more precise control over the final quantum dot size.[3]
- **Defined Surface Chemistry:** Using a well-defined anhydrous precursor helps in achieving a more uniform and predictable surface passivation, which is critical for the photophysical properties of the quantum dots.[3]

Experimental Protocols

This section details the protocols for the synthesis of anhydrous **lead oleate** and its subsequent use in the synthesis of PbS and PbSe quantum dots.

2.1. Synthesis of Anhydrous **Lead Oleate**

This protocol is adapted from the method described by Hendricks et al. and is suitable for producing a high-quality anhydrous **lead oleate** precursor.[3][6]

Materials:

- Lead(II) oxide (PbO)
- Acetonitrile (anhydrous)
- Trifluoroacetic acid

- Trifluoroacetic anhydride
- Oleic acid
- Isopropanol (anhydrous)
- Triethylamine
- Methanol (anhydrous)

Equipment:

- Round-bottom flasks
- Erlenmeyer flask
- Magnetic stirrer with hotplate
- Ice bath
- Schlenk line for inert atmosphere (optional but recommended)
- Büchner funnel and filter paper

Procedure:

- In a 100 mL round-bottom flask, suspend lead(II) oxide (10.00 g, 44.8 mmol) in acetonitrile (~20 mL).
- Cool the suspension in an ice bath while stirring.
- Slowly add trifluoroacetic acid (0.7 mL, 8.96 mmol, 0.2 equiv) and trifluoroacetic anhydride (6.2 mL, 44.8 mmol, 1 equiv).
- Stir the mixture for approximately 10 minutes until the yellow lead oxide dissolves, resulting in a clear and colorless solution of lead trifluoroacetate. Allow the solution to warm to room temperature.

- In a separate 500 mL Erlenmeyer flask, combine oleic acid (25.44 g, 90.05 mmol, 2.01 equiv), isopropanol (~180 mL), and triethylamine (10.25 g, 101.25 mmol, 2.26 equiv).
- Slowly add the lead trifluoroacetate solution to the oleic acid solution with vigorous stirring. A white precipitate of **lead oleate** will form.
- Heat the mixture to reflux to dissolve the precipitate, resulting in a clear and colorless solution.
- Turn off the heat and allow the flask to cool slowly to room temperature.
- Further cool the flask in a -20 °C freezer for at least 2 hours to promote crystallization.
- Isolate the resulting white powder (anhydrous **lead oleate**) by suction filtration using a Büchner funnel.
- Wash the precipitate thoroughly with methanol (3 x 300 mL).
- Dry the final product under vacuum.

2.2. Synthesis of PbS Quantum Dots using Anhydrous **Lead Oleate**

This protocol is a modification of the Hines method, utilizing the pre-synthesized anhydrous **lead oleate**.^{[1][7]}

Materials:

- Anhydrous **lead oleate** (Pb(oleate)_2)
- 1-Octadecene (ODE)
- Bis(trimethylsilyl) sulfide ($(\text{TMS})_2\text{S}$)
- Toluene (anhydrous)
- Acetone or Methyl Acetate (anhydrous)

Equipment:

- Three-neck round-bottom flask
- Heating mantle with temperature controller
- Schlenk line for inert atmosphere
- Syringes and needles
- Magnetic stirrer
- Centrifuge

Procedure:

- In a 50 mL three-neck round-bottom flask, combine the desired amount of anhydrous **lead oleate** and 1-octadecene (ODE).
- Heat the mixture to 100 °C under vacuum for at least 1 hour to ensure anhydrous conditions.
- Switch the atmosphere to nitrogen or argon.
- Adjust the temperature to the desired injection temperature (e.g., 95 °C).
- In a separate vial inside a glovebox, prepare the sulfur precursor by diluting bis(trimethylsilyl) sulfide ((TMS)₂S) in ODE.
- Rapidly inject the (TMS)₂S solution into the hot **lead oleate** solution under vigorous stirring.
- Allow the reaction to proceed for a specific time to achieve the desired quantum dot size, then cool the reaction to room temperature.
- Precipitate the PbS quantum dots by adding an antisolvent like anhydrous acetone or methyl acetate.
- Centrifuge the mixture at 5000 rpm for 5 minutes.
- Discard the supernatant and re-disperse the quantum dot precipitate in anhydrous toluene.
- Repeat the precipitation and re-dispersion steps two more times for purification.

- Store the final purified PbS quantum dots dispersed in toluene in a dark, inert environment.

2.3. Synthesis of PbSe Quantum Dots using Anhydrous **Lead Oleate**

This protocol is adapted from the method described by Campos et al. for the synthesis of PbSe quantum dots.[6]

Materials:

- Anhydrous **lead oleate** (Pb(oleate)_2)
- Hexadecane
- N-cyclohexylpyrrolidine-1-carboselenoamide (or other suitable selenium precursor)
- Diphenyl ether
- Toluene (anhydrous)
- n-Butanol (anhydrous)
- Methanol (anhydrous)

Equipment:

- Three-neck round-bottom flask
- Heating mantle with temperature controller
- Schlenk line for inert atmosphere
- Syringes and needles
- Magnetic stirrer
- Ice bath
- Centrifuge

Procedure:

- In a 250 mL three-neck flask, dissolve anhydrous **lead oleate** (1.6 g, 2.08 mmol) in hexadecane (140 mL) under an inert atmosphere.
- In a separate vial, dissolve the selenium precursor, N-cyclohexylpyrrolidine-1-carboselenoamide (0.45 g, 1.7 mmol), in diphenyl ether (8 mL).
- Heat both the lead and selenium precursor solutions to 100 °C until they become clear, colorless solutions.
- Rapidly inject the selenium precursor solution into the **lead oleate** solution with vigorous stirring. The solution should turn brown in approximately 8 seconds.
- Allow the reaction to proceed for the desired time (e.g., 110 minutes) to achieve the target quantum dot size.
- Quench the reaction by cooling the flask in an ice bath.
- Inside a glovebox, precipitate the PbSe quantum dots by adding n-butanol (90 mL) and methanol (60 mL).
- Centrifuge the mixture to collect the nanocrystals.
- Discard the supernatant and re-disperse the black precipitate in toluene (10 mL).
- Purify the quantum dots by repeated precipitation with methanol and re-dispersion in toluene (at least three times).
- Store the final purified PbSe quantum dots dispersed in toluene in a dark, inert environment.

Data Presentation

The following tables summarize typical experimental parameters for the synthesis of lead-based quantum dots using **lead oleate**. These values can be adjusted to tune the final properties of the nanocrystals.

Table 1: Synthesis Parameters for PbS Quantum Dots

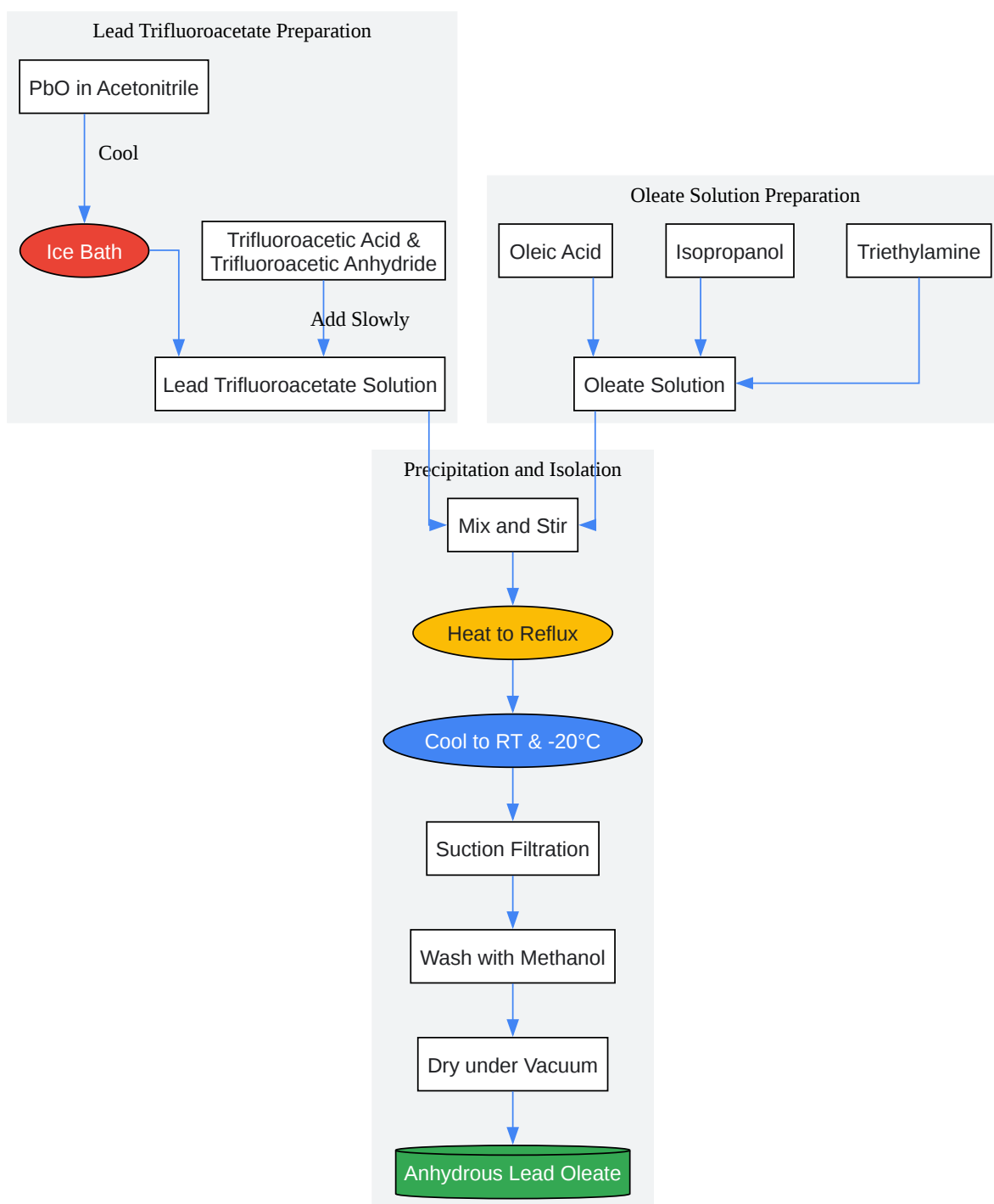
Parameter	Value Range	Effect on QD Size	Reference
Lead Precursor	Anhydrous Lead Oleate	-	[3]
Sulfur Precursor	(TMS) ₂ S in ODE	-	[3][7]
Solvent	1-Octadecene (ODE)	-	[7]
Injection Temp.	95 - 185 °C	Higher temp. → Larger QDs	[7]
Oleic Acid Amount	2 - 20 g (in situ)	More acid → Larger QDs	[7]
Reaction Time	Seconds to minutes	Longer time → Larger QDs	[7]

Table 2: Synthesis Parameters for PbSe Quantum Dots

Parameter	Value Range	Effect on QD Size	Reference
Lead Precursor	Anhydrous Lead Oleate	-	[6]
Selenium Precursor	N-cyclohexylpyrrolidine-1-carboselenoamide	-	[6]
Solvent	Hexadecane / Diphenyl ether	-	[6]
Injection Temp.	100 °C (precursor temp.)	Higher reaction temp. → Larger QDs	[6]
Pb:Se Molar Ratio	~1.2 : 1	Can influence size and stoichiometry	[6]
Reaction Time	~110 minutes	Longer time → Larger QDs	[6]

Visualizations

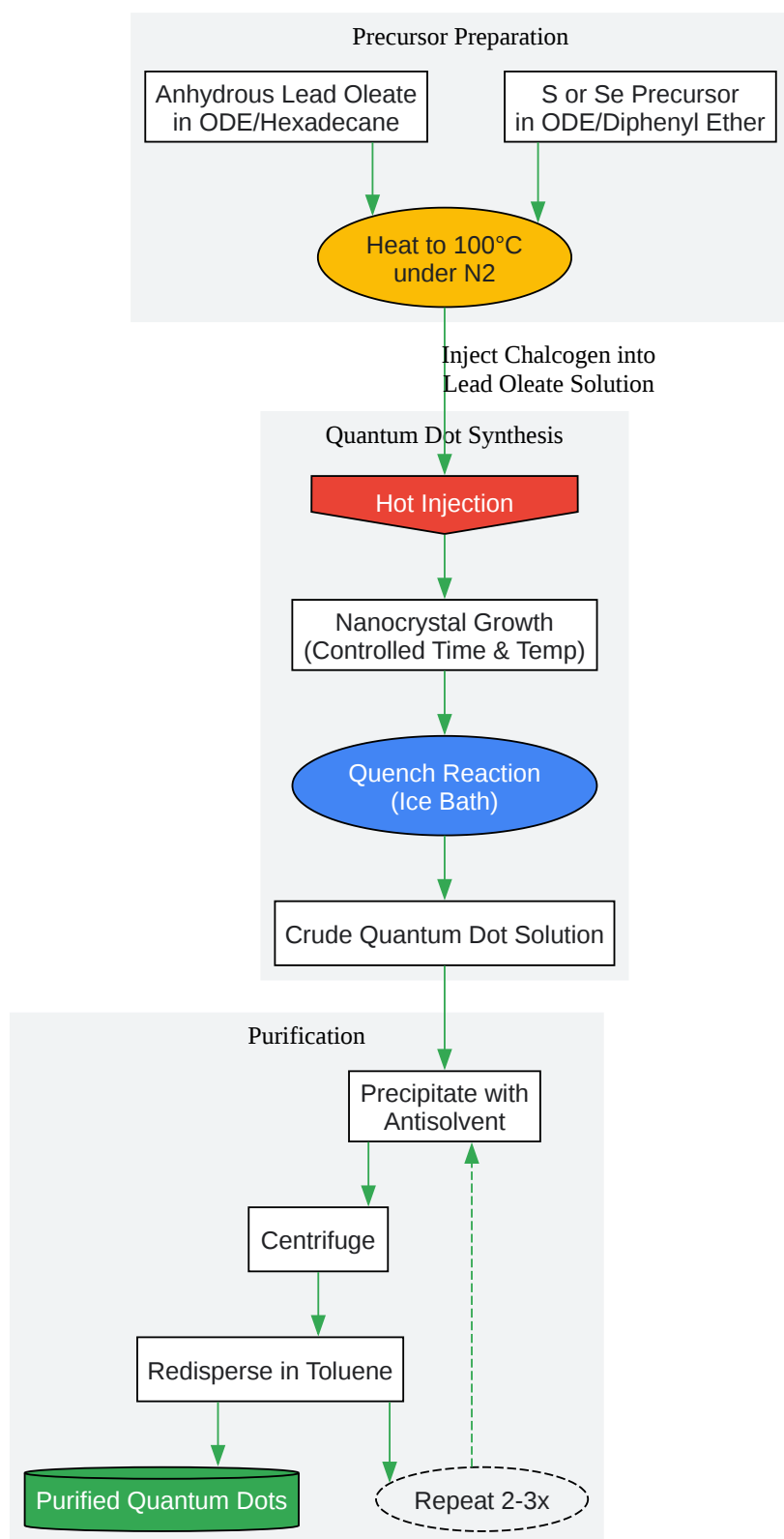
Diagram 1: Synthesis of Anhydrous **Lead Oleate**



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Caption: Workflow for the synthesis of anhydrous **lead oleate**.

Diagram 2: Hot-Injection Synthesis of Quantum Dots



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Caption: General workflow for hot-injection synthesis of quantum dots.

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References

- 1. lup.lub.lu.se [lup.lub.lu.se]
- 2. chimia.ch [chimia.ch]
- 3. par.nsf.gov [par.nsf.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. On the Formation of Honeycomb Superlattices from PbSe Quantum Dots: The Role of Solvent-Mediated Repulsion and Facet-to-Facet Attraction in NC Self-Assembly and Alignment - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
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